

An In-Depth Technical Guide to 3-Bromo-6-methyl-2-nitropyridine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Bromo-6-methyl-2-nitropyridine

Cat. No.: B7983851

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Bromo-6-methyl-2-nitropyridine is a pivotal heterocyclic building block in modern medicinal chemistry and organic synthesis. Its unique electronic and steric properties, conferred by the bromine, methyl, and nitro substituents on the pyridine core, make it a versatile intermediate for constructing complex molecular architectures. This guide provides a comprehensive overview of its chemical identity, molecular weight, physicochemical properties, synthesis, reactivity, and applications, with a particular focus on its role in drug discovery. Detailed protocols, mechanistic insights, and safety considerations are presented to equip researchers with the knowledge required for its effective utilization.

Core Compound Identity: 3-Bromo-6-methyl-2-nitropyridine

Chemical Structure and Properties

3-Bromo-6-methyl-2-nitropyridine is a substituted pyridine derivative. The pyridine ring is functionalized with a bromine atom at position 3, a nitro group at position 2, and a methyl group

at position 6. The electron-withdrawing nature of the nitro group and the bromine atom significantly influences the reactivity of the pyridine ring, making it susceptible to a range of chemical transformations.

The precise molecular weight of this compound is a fundamental parameter for all quantitative experimental work. It is calculated based on the atomic masses of its constituent atoms (C, H, Br, N, O).

Physicochemical Data Summary

All quantitative data for **3-Bromo-6-methyl-2-nitropyridine** is summarized in the table below for quick reference. These parameters are critical for reaction planning, purification, and analytical characterization.

Property	Value	Source(s)
Molecular Weight	217.02 g/mol	[1][2][3]
Molecular Formula	C ₆ H ₅ BrN ₂ O ₂	[1][3]
CAS Number	1379359-54-2	[4]
Appearance	Light yellow to dark yellow powder or crystals	[5]
Purity	Typically ≥96%	[1][6]
Storage Conditions	Inert atmosphere, room temperature	[5][7]
Boiling Point	299.5 ± 35.0 °C at 760 mmHg	[6]

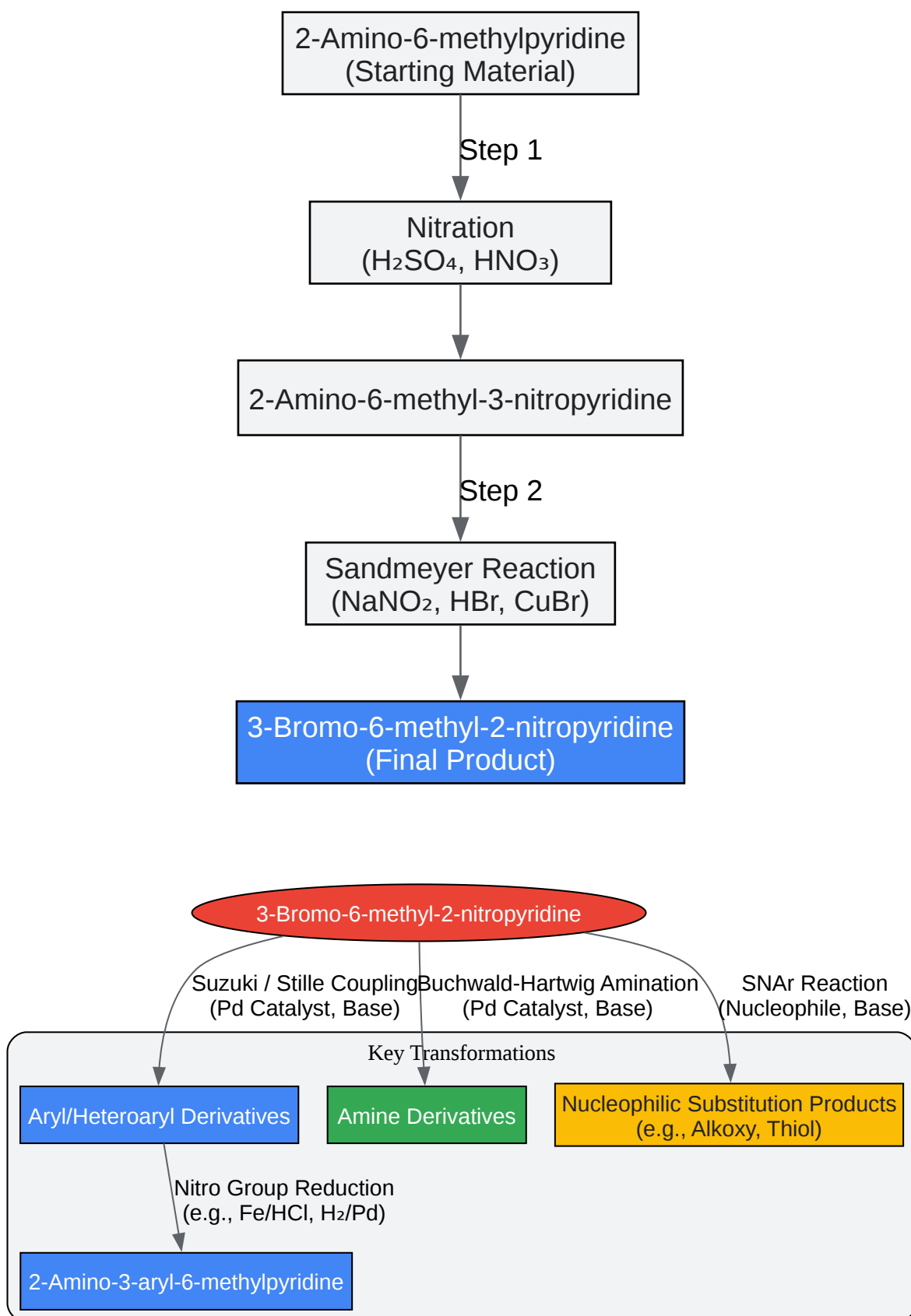
Synthesis and Characterization

Rationale for Synthetic Strategy

The synthesis of **3-Bromo-6-methyl-2-nitropyridine** typically starts from commercially available and cost-effective precursors. A common and logical approach involves the nitration and subsequent bromination of a substituted aminopyridine. This strategy is predicated on the

directing effects of the amino and methyl groups and their facile conversion to the desired functionalities.

A representative synthetic workflow is illustrated below. The choice of reagents and reaction conditions is critical for achieving high yield and purity, minimizing the formation of regioisomeric byproducts.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. fluorochem.co.uk](http://fluorochem.co.uk) [fluorochem.co.uk]
- [2. 3-BROMO-2-METHYL-6-NITROPYRIDINE -](#) [sigmaaldrich.com]
- [3. chemscene.com](http://chemscene.com) [chemscene.com]
- [4. 3-BroMo-6-Methyl-2-nitro-pyridine | 1379359-54-2](#) [chemicalbook.com]
- [5. 3-Bromo-2-methyl-6-nitropyridine | 1231930-13-4](#) [sigmaaldrich.com]
- [6. 3-Bromo-2-methyl-6-nitropyridine | 1231930-13-4](#) [sigmaaldrich.com]
- [7. 1231930-13-4|3-Bromo-2-methyl-6-nitropyridine|BLD Pharm](#) [bldpharm.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 3-Bromo-6-methyl-2-nitropyridine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7983851/docs#an-in-depth-technical-guide-to-3-bromo-6-methyl-2-nitropyridine\]](https://www.benchchem.com/product/b7983851/docs#an-in-depth-technical-guide-to-3-bromo-6-methyl-2-nitropyridine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)